

# Unveiling the Molecular Weight of Methyl 3-(3-bromophenyl)propanoate: A Technical Overview

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## Compound of Interest

Compound Name:	Methyl 3-(3-bromophenyl)propanoate
Cat. No.:	B121748

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the molecular characteristics of chemical compounds is paramount. This guide provides a detailed breakdown of the molecular weight of **Methyl 3-(3-bromophenyl)propanoate**, a compound of interest in various research domains.

## Molecular Composition and Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The chemical formula for **Methyl 3-(3-bromophenyl)propanoate** is  $C_{10}H_{11}BrO_2$ . To calculate its molecular weight, the number of atoms of each element is multiplied by the element's standard atomic weight.

The calculation is as follows:

$$(Number\ of\ Carbon\ atoms \times\ Atomic\ weight\ of\ Carbon) + (Number\ of\ Hydrogen\ atoms \times\ Atomic\ weight\ of\ Hydrogen) + (Number\ of\ Bromine\ atoms \times\ Atomic\ weight\ of\ Bromine) + (Number\ of\ Oxygen\ atoms \times\ Atomic\ weight\ of\ Oxygen)$$

$$(10 \times 12.011 \text{ amu}) + (11 \times 1.008 \text{ amu}) + (1 \times 79.904 \text{ amu}) + (2 \times 15.999 \text{ amu}) = 243.10 \text{ g/mol}$$

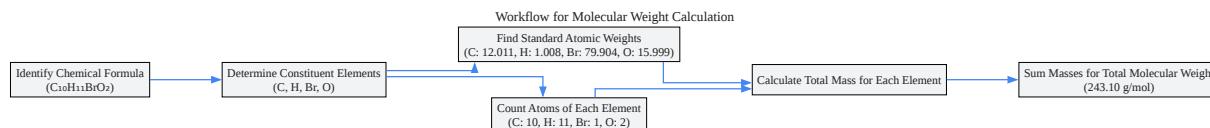
The following table provides a comprehensive summary of the atomic contributions to the total molecular weight of **Methyl 3-(3-bromophenyl)propanoate**.

Element	Symbol	Quantity	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	10	12.011[1][2]	120.11
Hydrogen	H	11	1.008[3][4]	11.088
Bromine	Br	1	79.904[5][6]	79.904
Oxygen	O	2	15.999[7][8]	31.998
Total		243.10		

Therefore, the molecular weight of **Methyl 3-(3-bromophenyl)propanoate** is 243.10 g/mol .

## Logical Workflow for Molecular Weight Determination

The process of determining the molecular weight of a chemical compound follows a straightforward logical path, as illustrated in the diagram below. This workflow is fundamental in chemical and pharmaceutical sciences for the accurate characterization of substances.



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*A flowchart illustrating the steps to calculate the molecular weight of a compound.*

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- To cite this document: BenchChem. [Unveiling the Molecular Weight of Methyl 3-(3-bromophenyl)propanoate: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b121748#methyl-3-3-bromophenyl-propanoate-molecular-weight>]

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